

# N-Boc-(+/-)-3-amino-hept-6-endimethylamide

## molecular weight and formula

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### Compound of Interest

Compound Name: *N-Boc-(+/-)-3-amino-hept-6-endimethylamide*

Cat. No.: B1407159

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## In-Depth Technical Guide: N-Boc-(+/-)-3-amino-hept-6-endimethylamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **N-Boc-(+/-)-3-amino-hept-6-endimethylamide**, a key chemical intermediate in various synthetic applications. This document outlines its fundamental molecular properties, and provides a generalized experimental context for its synthesis and application.

### Core Molecular Data

The fundamental quantitative data for **N-Boc-(+/-)-3-amino-hept-6-endimethylamide** are summarized in the table below for ease of reference and comparison.

Parameter	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>26</sub> N <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	270.37 g/mol	[1]
IUPAC Name	(+/-)-tert-butyl [1-(dimethylamino)-1-oxohept-6-en-3-yl]carbamate	[1]

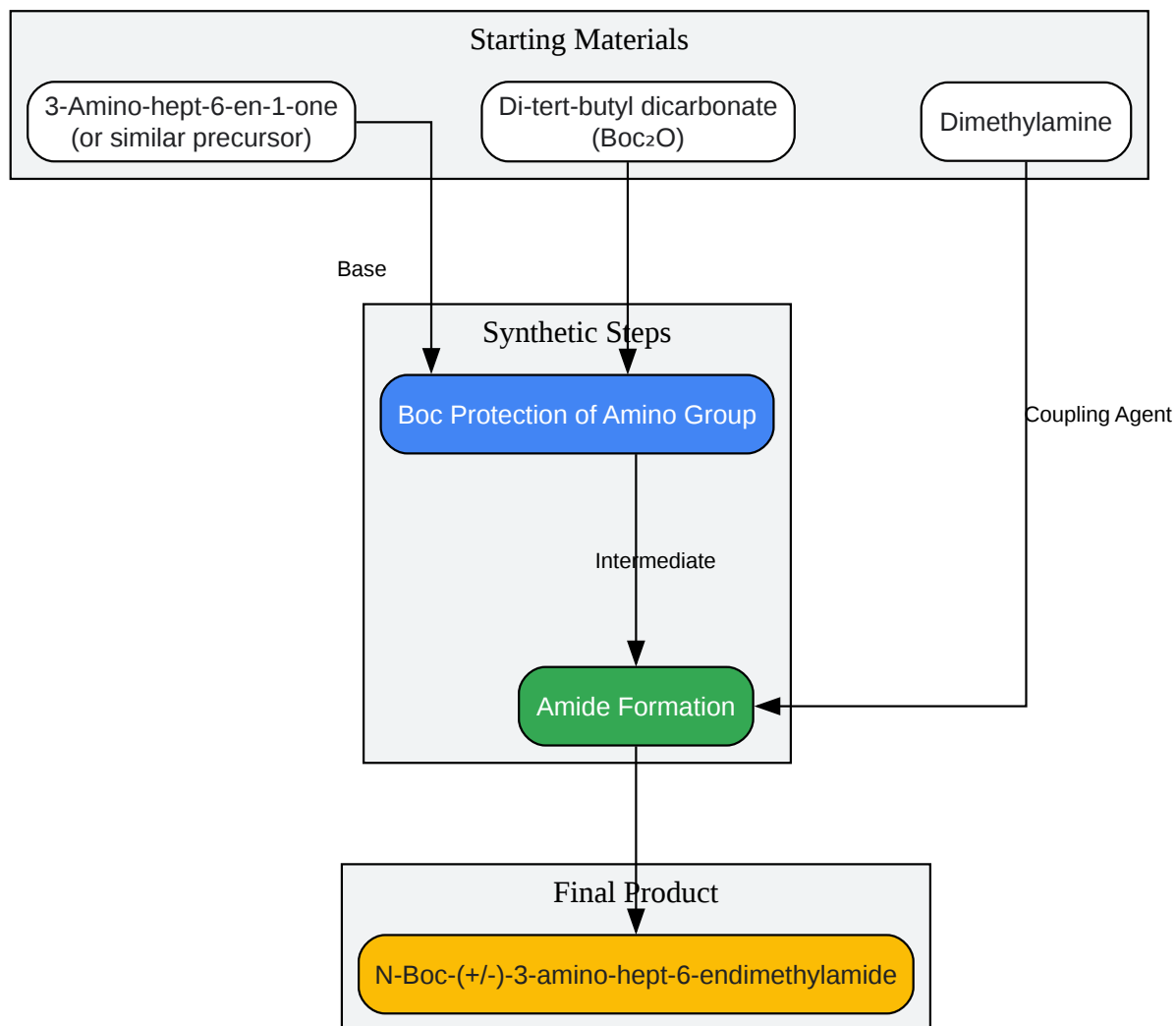
## Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **N-Boc-(+/-)-3-amino-hept-6-endimethylamide** are proprietary and vary between manufacturers, a general methodology can be inferred from standard organic chemistry principles. The synthesis likely involves a multi-step process, beginning with the protection of an amino group with a tert-butyloxycarbonyl (Boc) group, followed by the formation of the dimethylamide.

A crucial step in the synthesis of Boc-protected amines is the reaction of the amine with di-tert-butyl dicarbonate (Boc<sub>2</sub>O) in the presence of a base. This reaction is widely used due to its high efficiency and the stability of the resulting Boc-protected amine under various conditions. The Boc protecting group is favored in many synthetic routes because it can be readily removed under acidic conditions.

## Logical Workflow for Synthesis

The following diagram illustrates a generalized logical workflow for the synthesis of a Boc-protected amino dimethylamide, such as **N-Boc-(+/-)-3-amino-hept-6-endimethylamide**.



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## References

- 1. squarix.de [squarix.de]
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